

A Comprehensive Technical Guide to the Safe Handling of 3-Iodopropionic Acid

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This document provides an in-depth guide to the safety protocols and handling precautions for **3-Iodopropionic acid** (CAS No. 141-76-4). Due to its hazardous properties, a thorough understanding of its characteristics and the implementation of stringent safety measures are imperative for all personnel handling this chemical.

Chemical Identification and Physical Properties

3-Iodopropionic acid is a solid organic compound used as a laboratory chemical and reagent. [1] It appears as a white to very slightly yellow powder or needles.[2][3] Key physical and chemical properties are summarized below.

Property	Value
CAS Number	141-76-4 [1] [3]
Molecular Formula	C ₃ H ₅ IO ₂ [2] [3] [4]
Molecular Weight	199.98 g/mol [2] [4]
Appearance	White to light yellow or light orange powder, crystal, or needles [2] [3]
Melting Point	80-83 °C [2] [3] [4]
Solubility	Slightly soluble in water. [2] 74.3 g/L at 25 °C. [3] [5]
Odor	Odorless / None reported [2] [6]
pKa	4.08 at 25°C [3]
Hazardous Decomposition	Forms carbon monoxide, carbon dioxide, and hydrogen iodide upon combustion. [1] [2]

Hazard Identification and Toxicology

3-Iodopropionic acid is classified as a hazardous chemical that poses significant health risks upon exposure. It is crucial to understand these hazards to ensure safe handling.

2.1 GHS Classification

The compound is categorized under the Globally Harmonized System (GHS) as follows:

Hazard Class	Hazard Statement	Pictogram	Signal Word
Corrosive to metals (Category 1)	H290: May be corrosive to metals. ^[7]	GHS05	Danger
Skin Corrosion / Irritation (Category 1B)	H314: Causes severe skin burns and eye damage. ^[7]		
Serious Eye Damage (Category 1)	H314: Causes severe skin burns and eye damage		
Germ Cell Mutagenicity (Category 2)	H341: Suspected of causing genetic defects. ^[7]		

2.2 Toxicological Summary

While the toxicological properties of **3-Iodopropionic acid** have not been fully investigated, it is known to be extremely destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.^{[1][2][8]}

Data Point	Value
Acute Toxicity	No acute toxicity information is available for this product. ^[1] The toxicological properties have not been fully investigated. ^{[1][2]}
Health Effects	Causes burns by all exposure routes. ^[1] May cause irritation to the respiratory and digestive tracts. ^[2] Ingestion can cause severe swelling and damage to delicate tissues. ^[1]
Chronic Effects	Suspected of causing genetic defects. ^[7]
Carcinogenicity	Not classified as a probable, possible, or confirmed human carcinogen by IARC. ^[8]

Safe Handling and Experimental Protocols

Adherence to strict protocols is mandatory to minimize exposure risk. The following sections detail the necessary precautions for handling **3-Iodopropionic acid** in a research environment.

3.1 Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls are the first line of defense.

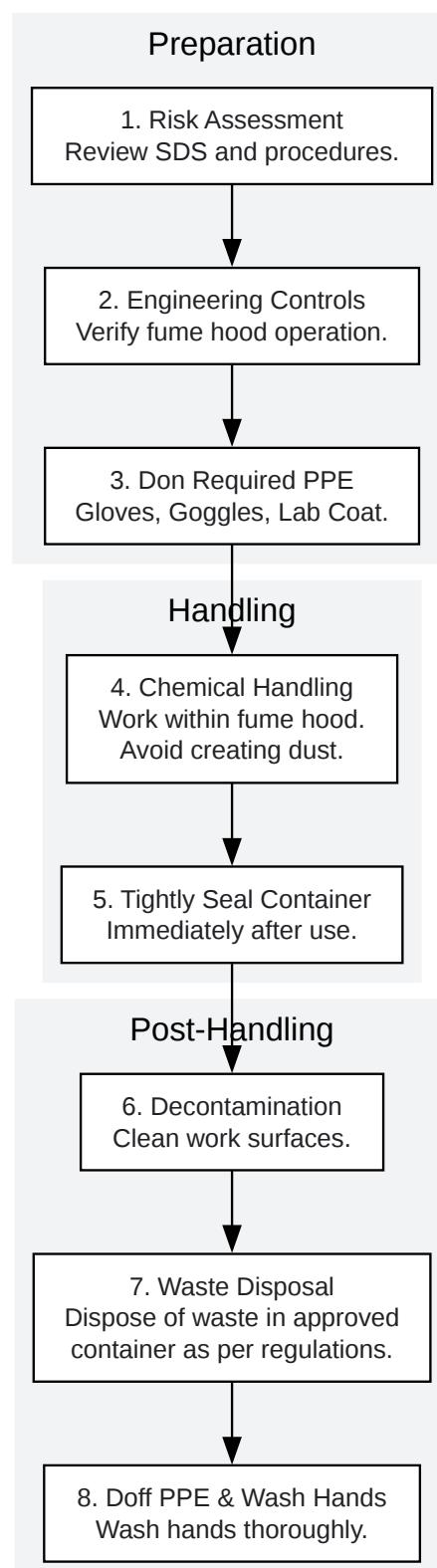
- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#) Use a local exhaust system if dust or aerosols are generated.
- Safety Stations: Ensure that safety showers and eyewash stations are in close proximity to the workstation.[\[1\]](#)

A comprehensive PPE strategy is required for all personnel.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#) A face shield may be required for certain procedures.
- Skin Protection: Wear impervious protective gloves and clothing to prevent skin exposure.[\[2\]](#)
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[2\]](#)

3.2 General Handling Workflow

The following workflow provides a logical sequence for safely conducting experiments involving **3-Iodopropionic acid**.



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Caption: A standard workflow for handling **3-Iodopropionic acid**.

3.3 Storage Requirements

Proper storage is critical to maintaining the chemical's stability and preventing accidents.

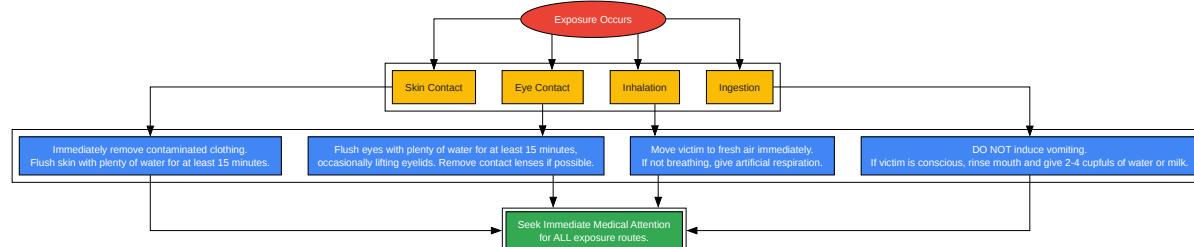
- Store in a tightly closed, corrosion-resistant container.[2]
- Keep in a cool, dry, dark, and well-ventilated area.[2][8]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1]
- The material is light-sensitive, so protection from light is necessary.[1][2]
- Store in a locked-up, corrosives-designated area.[1]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is required.

4.1 First Aid Measures

The following diagram outlines the initial steps to be taken following an exposure. Always seek immediate medical attention after any exposure.[1][2]



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Caption: First aid decision tree for **3-Iodopropionic acid** exposure.

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Get medical aid.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Get medical aid immediately.[2]
- Inhalation: Remove from exposure and move to fresh air immediately.[2] If breathing is difficult, give oxygen.[2] Get medical aid.[2]
- Ingestion: Do NOT induce vomiting.[1] If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water.[2] Never give anything by mouth to an unconscious person.[1] Get medical aid immediately.[2]

4.2 Accidental Release Measures

In case of a spill:

- Ventilate the area of the leak or spill.[2]
- Wear appropriate personal protective equipment as specified in Section 3.1.[2]
- Clean up spills immediately.[2] Sweep up or absorb the material, then place it into a suitable, clean, dry, closed container for disposal.[2]

4.3 Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[1][2]
- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][2]
- Hazards: During a fire, irritating and highly toxic gases, including hydrogen iodide, may be generated by thermal decomposition.[1][2]

Disposal Considerations

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations.

- Dispose of contents and container to an approved waste disposal plant.[1][7]
- Do not allow the product to enter drains.[8]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[8] Contaminated packaging should be treated as the product itself.[8]

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